

# An In-depth Technical Guide to Katalcalcin Gene (CALCA) Expression and Regulation

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## Compound of Interest

Compound Name: Katalcalcin

Cat. No.: B549856

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## Introduction

The Calcitonin-Related Polypeptide Alpha (CALCA) gene is a complex genetic locus that encodes for a family of related peptide hormones, including calcitonin,  $\alpha$ -calcitonin gene-related peptide ( $\alpha$ -CGRP), and **katalcalcin**.<sup>[1][2][3]</sup> These peptides are generated through tissue-specific alternative splicing of the primary CALCA transcript and subsequent proteolytic processing of the resulting prohormones.<sup>[1][2]</sup> While calcitonin is primarily involved in calcium and phosphorus metabolism, and  $\alpha$ -CGRP functions as a potent vasodilator and neurotransmitter, the precise physiological role of **katalcalcin** is still under investigation, though it is suggested to have calcium-lowering effects. This technical guide provides a comprehensive overview of the expression and regulation of the CALCA gene, with a focus on the molecular mechanisms that govern its activity.

## Data Presentation: Quantitative Expression of the CALCA Gene

The expression of the CALCA gene is highly tissue-specific, with the highest levels observed in the thyroid gland and various regions of the nervous system. The Genotype-Tissue Expression (GTEx) project provides a valuable resource for quantitative analysis of gene expression across a wide range of human tissues. The following table summarizes the median gene

expression of CALCA in Transcripts Per Million (TPM) across a selection of human tissues from the GTEx V8 dataset.

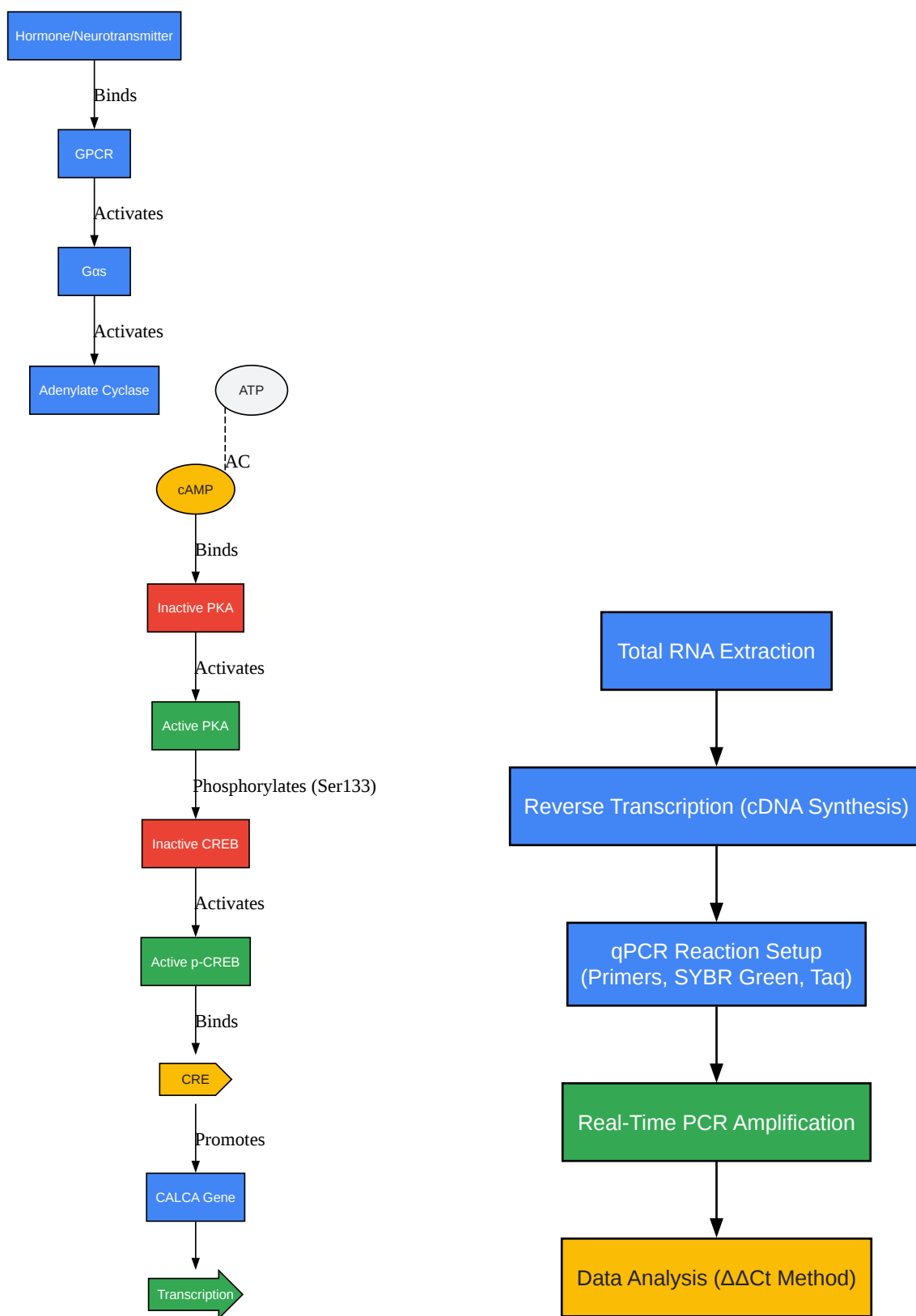
Tissue	Median TPM
Thyroid	1589.34
Brain - Spinal cord (cervical c-1)	34.87
Brain - Substantia nigra	1.84
Brain - Cerebellum	1.29
Adrenal Gland	0.87
Lung	0.45
Pituitary	0.39
Small Intestine - Terminal Ileum	0.28
Stomach	0.23
Esophagus - Mucosa	0.17
Artery - Aorta	0.15
Heart - Atrial Appendage	0.12
Skin - Sun Exposed (Lower leg)	0.11
Muscle - Skeletal	0.08
Liver	0.05
Pancreas	0.04
Whole Blood	0.03

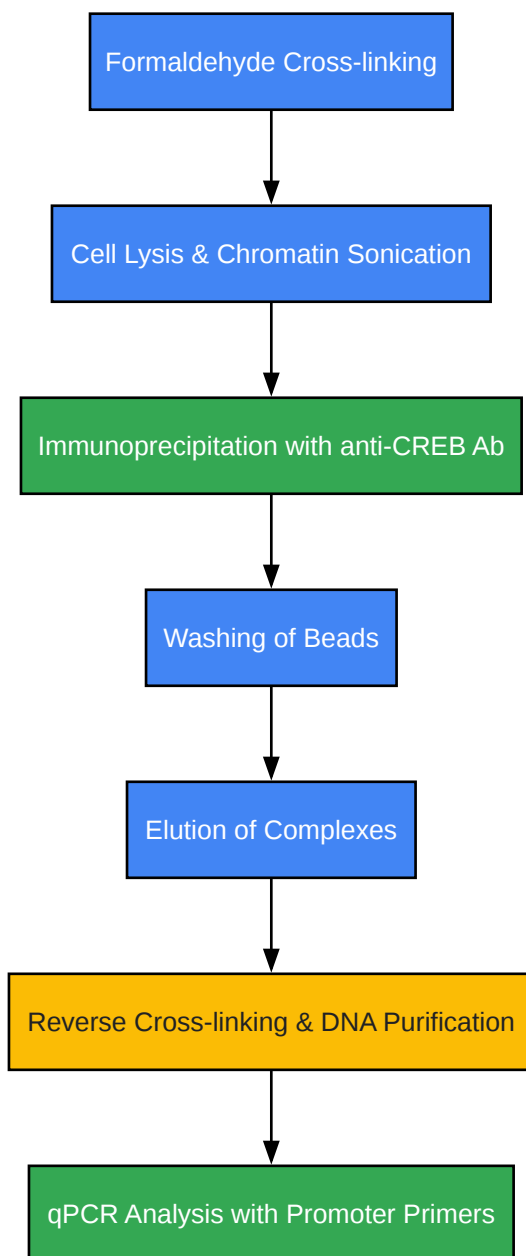
## Regulation of CALCA Gene Expression

The expression of the CALCA gene is intricately regulated at multiple levels, including transcriptional control by signaling pathways and epigenetic modifications.

## Signaling Pathways

The primary signaling pathway implicated in the regulation of CALCA gene expression is the cAMP/PKA pathway, which culminates in the activation of the transcription factor CREB (cAMP response element-binding protein).





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## References

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